

# 1-Ethynyl-4-fluorobenzene molecular weight and formula

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## Compound of Interest

Compound Name: *1-Ethynyl-4-fluorobenzene*

Cat. No.: *B014334*

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An In-depth Technical Guide to **1-Ethynyl-4-fluorobenzene**

## Introduction

**1-Ethynyl-4-fluorobenzene**, also known as 4-fluorophenylacetylene, is a versatile organic compound with the chemical formula  $C_8H_5F$ .<sup>[1][2][3]</sup> It is characterized by a fluorinated benzene ring substituted with an ethynyl group.<sup>[4]</sup> This structure makes it a valuable building block and intermediate in a wide range of chemical syntheses, particularly in the fields of pharmaceutical development, agrochemicals, and materials science.<sup>[4][5]</sup> Its unique reactivity, attributed to the terminal alkyne and the fluorine atom, allows for the construction of complex molecular architectures.<sup>[4]</sup> The compound typically appears as a white crystalline solid or a clear, colorless to yellow liquid after melting.<sup>[2][6]</sup>

## Physicochemical Properties

The key physical and chemical properties of **1-Ethynyl-4-fluorobenzene** are summarized below. This data is essential for its handling, storage, and application in experimental settings.

| Property            | Value   |
|---------------------|---|
| Molecular Formula   | C <sub>8</sub> H <sub>5</sub> F <sup>[1]</sup> <sup>[3]</sup>   |
| Molecular Weight    | 120.12 g/mol <sup>[1]</sup>   |
| CAS Number          | 766-98-3 <sup>[1]</sup>   |
| Appearance          | White crystalline solid / Clear colorless to yellow liquid after melting <sup>[2]</sup> <sup>[6]</sup>  |
| Melting Point       | 26-27 °C <sup>[2]</sup> <sup>[3]</sup>  |
| Boiling Point       | 55-56 °C at 40 mmHg <sup>[3]</sup>  |
| Density             | 1.048 g/mL at 25 °C <sup>[3]</sup>  |
| Refractive Index    | n <sub>20/D</sub> 1.516 <sup>[3]</sup>  |
| Flash Point         | 29 °C (closed cup) <sup>[2]</sup>   |
| Solubility          | Insoluble in water; Soluble in chloroform, diethyl ether, acetone, dichloromethane, hexane, and ethanol. <sup>[2]</sup> <sup>[3]</sup> <sup>[6]</sup> |
| Storage Temperature | 2-8°C <sup>[2]</sup> <sup>[6]</sup>   |

## Chemical Structure and Identifiers

The structure of **1-Ethynyl-4-fluorobenzene** is fundamental to its reactivity. The following diagram illustrates its 2D chemical structure.

Caption: 2D structure of **1-Ethynyl-4-fluorobenzene**.

Key Identifiers:

- IUPAC Name: **1-ethynyl-4-fluorobenzene**<sup>[1]</sup>
- SMILES: C#CC1=CC=C(C=C1)F<sup>[1]</sup>
- InChIKey: QXSWHQGIEKUBAS-UHFFFAOYSA-N<sup>[1]</sup>

- Synonyms: 4-Fluorophenylacetylene, (p-Fluorophenyl)acetylene[1][6][7]

## Spectroscopic Data

Spectroscopic analysis is crucial for the identification and characterization of **1-Ethynyl-4-fluorobenzene**.

| Spectrum Type       | Solvent           | Key Features / Notes  |
|---------------------|-------------------|---|
| <sup>1</sup> H NMR  | CDCl <sub>3</sub> | Spectrum available for analysis.[8]                             |
| <sup>19</sup> F NMR | Toluene           | Spectrum available for analysis.[9]                             |
| IR Spectra          | Neat / ATR        | Data has been recorded using FTIR and ATR-IR techniques. [1]    |
| Mass Spectrometry   | GC-MS             | Mass spectral data is available.[8]                             |
| Raman Spectra       | FT-Raman          | Data has been recorded using a Bruker MultiRAM spectrometer.[1] |

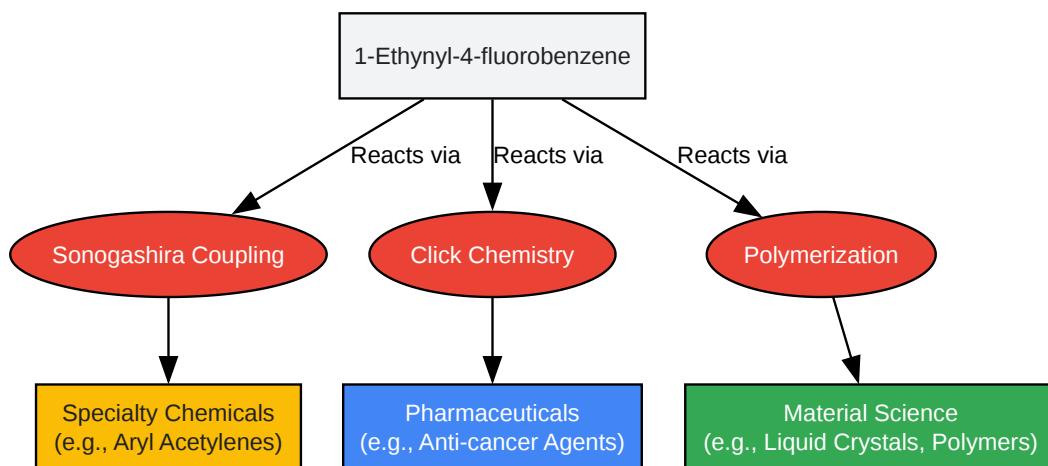
## Applications in Research and Drug Development

**1-Ethynyl-4-fluorobenzene** is a pivotal intermediate in synthesizing a variety of high-value compounds. Its applications span multiple scientific domains.

- Pharmaceutical Development: It serves as a key building block in the synthesis of biologically active molecules and pharmaceuticals, including potential anti-cancer agents.[4]
- Material Science: The compound is utilized in the production of liquid crystals, polymers, and resins for high-performance coatings and adhesives.[2][4][6]
- Organic Synthesis: It is a common reagent in cross-coupling reactions. The terminal alkyne functionality makes it an ideal substrate for Sonogashira coupling, a powerful method for

forming carbon-carbon bonds.[6] It is also used in click chemistry reactions and for synthesizing aryl acetylenes.[6][7]

The following diagram illustrates the role of **1-Ethynyl-4-fluorobenzene** as a versatile precursor.



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Caption: Applications of **1-Ethynyl-4-fluorobenzene**.

## Experimental Protocol: Sonogashira Coupling

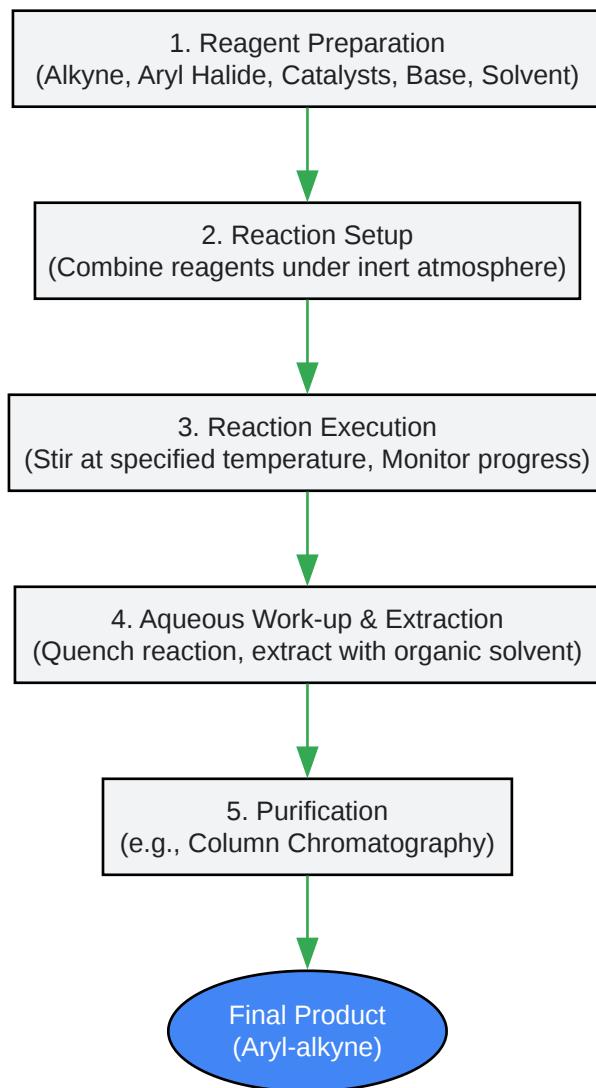
The Sonogashira coupling is a cornerstone reaction involving **1-Ethynyl-4-fluorobenzene**. It is used to couple terminal alkynes with aryl or vinyl halides.

**General Reaction Scheme:** The reaction couples **1-Ethynyl-4-fluorobenzene** with an aryl halide (Ar-X) in the presence of a palladium catalyst, a copper co-catalyst, and a base.

**Typical Experimental Workflow:** A general procedure for a Sonogashira coupling reaction involves the following steps, which can be adapted based on specific substrates and conditions.[10]

- Reagent Preparation: An aryl halide, **1-Ethynyl-4-fluorobenzene**, a palladium catalyst (e.g.,  $\text{PdCl}_2(\text{PPh}_3)_2$ ), a copper salt (e.g.,  $\text{CuI}$ ), and a suitable base (e.g., an amine like triethylamine) are assembled.
- Reaction Setup: The reagents are added to a reaction vessel under an inert atmosphere (e.g., nitrogen or argon) with a suitable solvent (e.g., THF or DMF).
- Execution: The mixture is stirred, often at room temperature or with gentle heating, until the reaction is complete, which is monitored by techniques like TLC or GC-MS.
- Work-up: The reaction mixture is quenched, typically with water or an aqueous solution, and the product is extracted using an organic solvent.
- Purification: The crude product is purified, commonly by column chromatography on silica gel, to yield the desired coupled product.

The workflow for this protocol is visualized below.



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Caption: Workflow for a typical Sonogashira coupling reaction.

## Safety and Handling

**1-Ethynyl-4-fluorobenzene** is a flammable solid and requires careful handling. The pertinent hazard information is provided in the GHS classification table below.

| Hazard Class           | GHS Code | Description                                |
|------------------------|----------|--|
| Flammable Solid        | H228     | Flammable solid.[1][6]                     |
| Skin Irritation        | H315     | Causes skin irritation.[1][6]              |
| Eye Irritation         | H319     | Causes serious eye irritation.<br>[1][6]   |
| Respiratory Irritation | H335     | May cause respiratory<br>irritation.[1][6] |

#### Precautionary Measures:

- Keep away from heat, sparks, open flames, and hot surfaces.
- Use in a well-ventilated area.[2]
- Wear protective gloves, eye protection, and face protection.[3]
- In case of contact with skin or eyes, rinse immediately with plenty of water and seek medical advice.[3]
- Store in a cool, refrigerated (2-8°C), and well-ventilated place under an inert gas.[2][7]

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